

Essential Guide to the Proper Disposal of IMP-1710

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Compound of Interest

Compound Name: IMP-1710

Cat. No.: B3025724

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For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the disposal of the investigational compound **IMP-1710** is paramount. This guide provides a comprehensive, step-by-step operational plan for its proper disposal, adhering to general best practices for hazardous laboratory chemicals.

IMP-1710 is a potent and selective covalent inhibitor of the deubiquitylating enzyme UCHL1, with an IC50 value of 38 nM.^[1] It is utilized in research, particularly in studies related to idiopathic pulmonary fibrosis.^[1] As an investigational drug and a bioactive small molecule, **IMP-1710** and its contaminated materials must be treated as hazardous chemical waste. The absence of a specific Safety Data Sheet (SDS) necessitates a cautious approach, following established protocols for investigational compounds and hazardous materials.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure all personnel are equipped with appropriate Personal Protective Equipment (PPE), including but not limited to:

- Safety goggles
- Chemical-resistant gloves
- Lab coat

All handling of **IMP-1710**, both in its pure form and in solution, should be conducted within a certified chemical fume hood to prevent inhalation of any powders or aerosols.

Step-by-Step Disposal Protocol

This protocol is based on general guidelines for the disposal of hazardous laboratory waste and investigational drugs.^{[2][3][4][5][6]} Always consult with your institution's Environmental Health and Safety (EHS) department for specific requirements.^{[2][5]}

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid waste contaminated with **IMP-1710**, including unused compound, contaminated gloves, weigh boats, and pipette tips, in a dedicated, clearly labeled hazardous waste container.^{[3][7]}
 - The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.^{[2][7]}
- Liquid Waste:
 - Collect all liquid waste containing **IMP-1710**, such as unused stock solutions, cell culture media, and the first rinse of emptied containers, in a separate, compatible, and leak-proof hazardous waste container.^{[3][4]}
 - Do not mix incompatible waste streams. For instance, halogenated and non-halogenated solvent wastes should be collected separately.^{[4][5]}
 - Never dispose of liquid waste containing **IMP-1710** down the drain.^{[3][6]}
- Sharps Waste:
 - Any sharps, such as needles or razor blades, contaminated with **IMP-1710** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

2. Labeling of Waste Containers:

- All hazardous waste containers must be clearly labeled with a "Hazardous Waste" tag or label provided by your institution's EHS department.[\[2\]](#)[\[6\]](#)
- The label must include the following information:
 - The full chemical name: "(2S)-2-[[4-(5-ethynyl-1H-pyrrolo[2,3-b]pyridin-3-yl)-2,3-dihydro-1H-indol-1-yl]carbonyl]-1-pyrrolidinecarbonitrile" or "**IMP-1710**".[\[8\]](#)
 - The concentration and composition of the waste.
 - The date the waste was first added to the container (accumulation start date).
 - The name and contact information of the Principal Investigator or responsible researcher.[\[2\]](#)
 - The laboratory location (building and room number).[\[2\]](#)

3. Storage of Hazardous Waste:

- Store all hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[2\]](#)[\[7\]](#)
- The SAA should be in a secondary containment bin to prevent the spread of any potential leaks.[\[3\]](#)[\[5\]](#)
- Ensure waste containers are kept closed at all times, except when adding waste.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Segregate incompatible waste types within the SAA. For example, store acids and bases separately.[\[5\]](#)[\[7\]](#)

4. Disposal of Empty Containers:

- An empty container that held **IMP-1710** must be managed as hazardous waste.[\[4\]](#)
- The first rinse of the container with a suitable solvent (e.g., ethanol, chloroform) must be collected and disposed of as hazardous liquid waste.[\[3\]](#)

- After the initial rinse, some institutional guidelines may allow for triple rinsing with a solvent, with all rinsate collected as hazardous waste, before the container can be disposed of as regular trash after defacing the label.[4][6] However, it is critical to confirm this procedure with your local EHS office.

5. Arranging for Waste Pickup:

- Once a waste container is full or has been in storage for a designated period (often not to exceed one year for partially filled containers), arrange for its collection by your institution's EHS department.[7]
- Follow your institution's specific procedures for requesting a hazardous waste pickup, which may involve submitting an online form or contacting the EHS office directly.[2]

Quantitative Data Summary

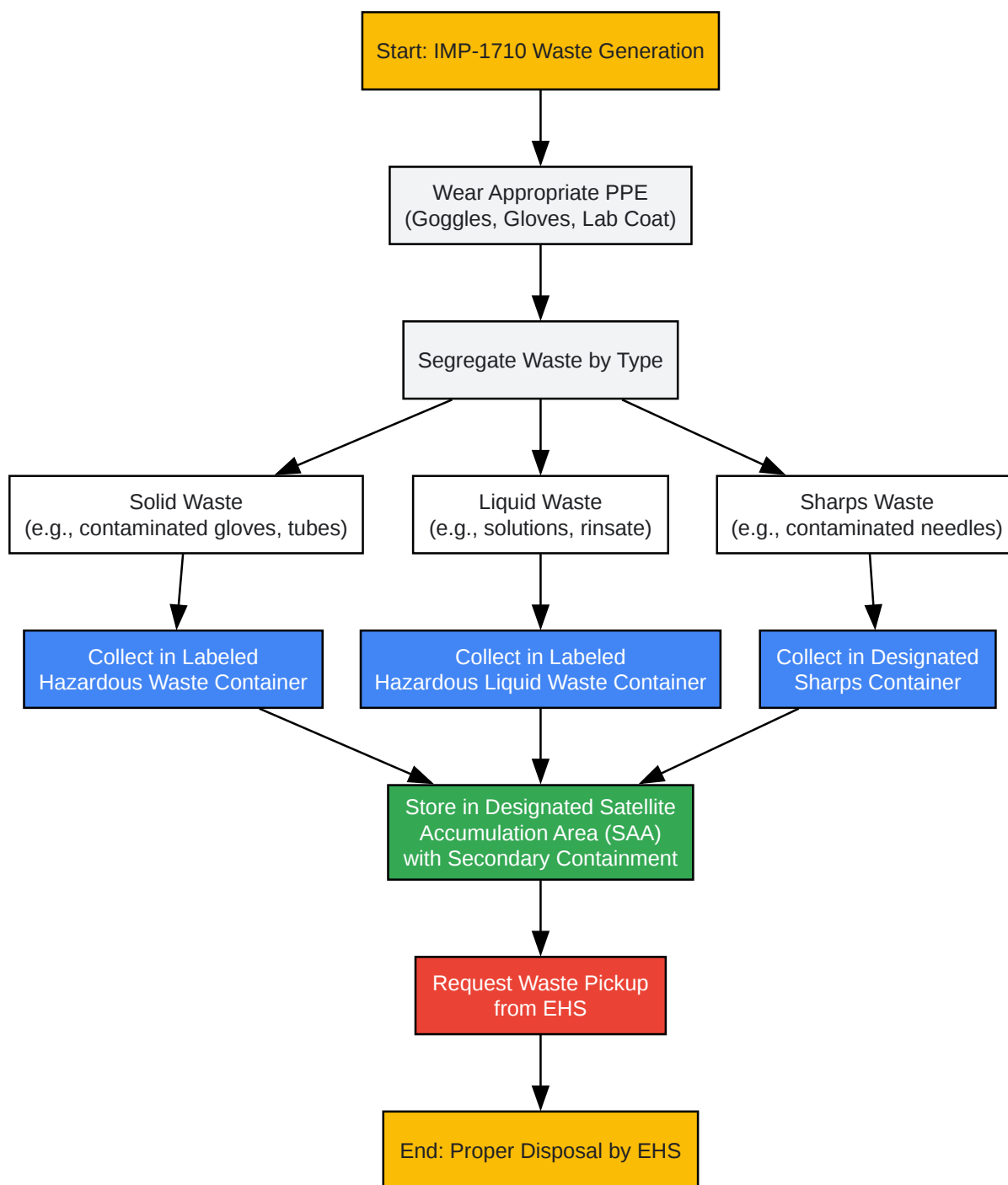
Property	Value	Source
Molecular Formula	C ₂₃ H ₁₉ N ₅ O	[8]
Molecular Weight	381.4 g/mol	[8]
IC50 (UCHL1)	38 nM	[1]
Solubility in DMSO	20 mg/mL (52.43 mM)	TargetMol
Solubility in Ethanol	4.5 mg/mL (11.8 mM)	TargetMol
Solubility in Chloroform	9 mg/mL (23.6 mM)	TargetMol
Storage (Powder)	-20°C for 3 years	TargetMol
Storage (In solvent)	-80°C for 1 year	TargetMol

Note: Sonication is recommended for dissolving **IMP-1710** in the listed solvents.

Experimental Protocols Referenced

The disposal procedures outlined above are based on standard protocols for managing hazardous chemical waste in a laboratory setting. Specific experimental protocols for the use of **IMP-1710**, such as in cell-based assays, can be found in the primary literature.[8]

Logical Workflow for IMP-1710 Disposal



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Caption: Workflow for the proper disposal of **IMP-1710** waste.

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